

# Long-term storage conditions for SIAIS164018

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## Compound of Interest

Compound Name: SIAIS164018

Cat. No.: B12405786

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## SIAIS164018: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage and handling of **SIAIS164018**.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **SIAIS164018** powder?

For long-term stability, **SIAIS164018** in its solid (powder) form should be stored under specific temperature conditions. It is recommended to store the powder at -20°C for up to three years or at 4°C for up to two years.<sup>[1]</sup> It is crucial to keep the container tightly sealed and protected from moisture to ensure the integrity of the compound.<sup>[1][2]</sup>

Q2: How should I store **SIAIS164018** after dissolving it in a solvent?

Once **SIAIS164018** is dissolved in a solvent to create a stock solution, it is imperative to store it at low temperatures to maintain its stability. For storage up to six months, the recommended temperature is -80°C.<sup>[1][2]</sup> For shorter-term storage of up to one month, -20°C is acceptable.<sup>[1]</sup> <sup>[2]</sup> Always ensure the solution is stored in a tightly sealed container to prevent solvent evaporation and contamination.

Q3: Can I subject my **SIAIS164018** solution to multiple freeze-thaw cycles?

It is strongly advised to avoid repeated freeze-thaw cycles of your **SIAIS164018** stock solution. [1][2] To circumvent the potential degradation of the compound, it is best practice to aliquot the stock solution into smaller, single-use volumes before freezing. This allows you to thaw only the amount needed for a particular experiment.

Q4: I am preparing **SIAIS164018** for an in vivo experiment. How should I handle the working solution?

For in vivo applications, it is recommended to prepare the working solution fresh on the day of the experiment.[3][4] This practice ensures the highest potency and reliability of the compound in your experimental model.

Q5: What should I do if I observe precipitation in my **SIAIS164018** solution?

If you notice precipitation or phase separation during the preparation of your solution, gentle warming and/or sonication can be used to aid in the dissolution of the compound.[3][4]

## Summary of Storage Conditions

The following table summarizes the recommended storage conditions for **SIAIS164018** in both its solid and dissolved forms.

Form	Storage Temperature	Duration	Important Notes
Solid (Powder)	-20°C	3 years	Store in a sealed container, protected from moisture. <a href="#">[1]</a>
4°C	2 years	Store in a sealed container, protected from moisture. <a href="#">[1]</a> <a href="#">[2]</a>	
In Solvent	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[1]</a> <a href="#">[2]</a>
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[1]</a> <a href="#">[2]</a>	

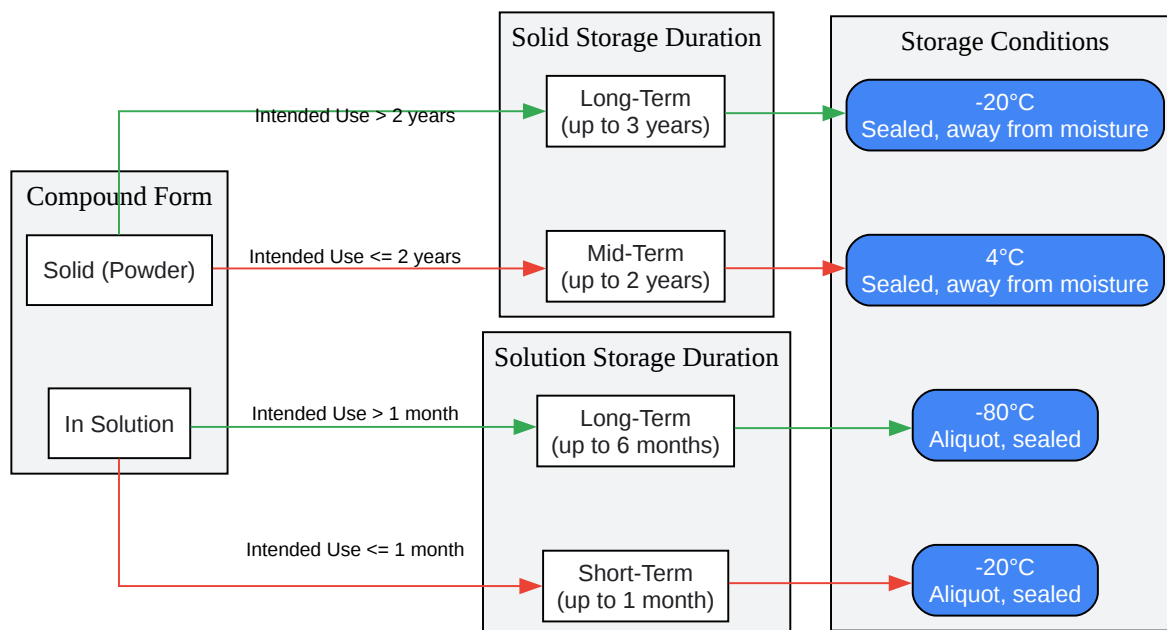
## Experimental Protocols

### Preparation of Stock Solutions

A common solvent for preparing **SIAIS164018** stock solutions is DMSO.[\[2\]](#)

- Solvent Selection: Use a high-quality, anhydrous grade of DMSO to prepare the stock solution.
- Dissolution: To prepare a stock solution, for example, at a concentration of 10 mM, weigh the appropriate amount of **SIAIS164018** powder and add the calculated volume of DMSO. If needed, use ultrasonic agitation to ensure complete dissolution.
- Aliquoting and Storage: Once the powder is fully dissolved, divide the stock solution into smaller, single-use aliquots in appropriate vials. Store these aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)

## SIAIS164018 Storage Workflow



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Caption: Decision workflow for **SIAIS164018** storage.

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## References

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